

5-Bromo-1H-indole-2-carboxylic acid solubility

DMSO DMF

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Compound Focus: 5-Bromo-1H-indole-2-carboxylic acid

CAS No.: 7254-19-5

Cat. No.: S664945

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Basic Compound Information

Chemical Profile: 5-Bromo-1H-indole-2-carboxylic acid (CAS 7254-19-5)

Property	Value
CAS Number	7254-19-5 [1] [2] [3]
Molecular Formula	C ₉ H ₆ BrNO ₂ [1] [2] [3]
Molecular Weight	240.05 g/mol [1] [2] [3]
Form	Powder, Solid (white to off-white/light yellow) [2] [3]
Melting Point	287-288°C [4]
Storage	-20°C [2] [3] [4]

Solubility & Physicochemical Properties

While no source provides directly measured solubility in DMSO or DMF, the following table summarizes predicted physicochemical properties and solubility data, which are strong indicators of dissolution behavior [1].

Property	Predicted Value / Classification
Topological Polar Surface Area (TPSA)	53.09 Å ² [1]
Consensus Log P _{ow} (Lipophilicity)	2.29 [1]
Predicted Water Solubility	0.0399 - 0.0732 mg/mL (Soluble classification) [1]
Predicted GI Absorption	High [1]
Number of H-Bond Donors	2 [1]
Number of H-Bond Acceptors	2 [1]
Number of Rotatable Bonds	1 [1]

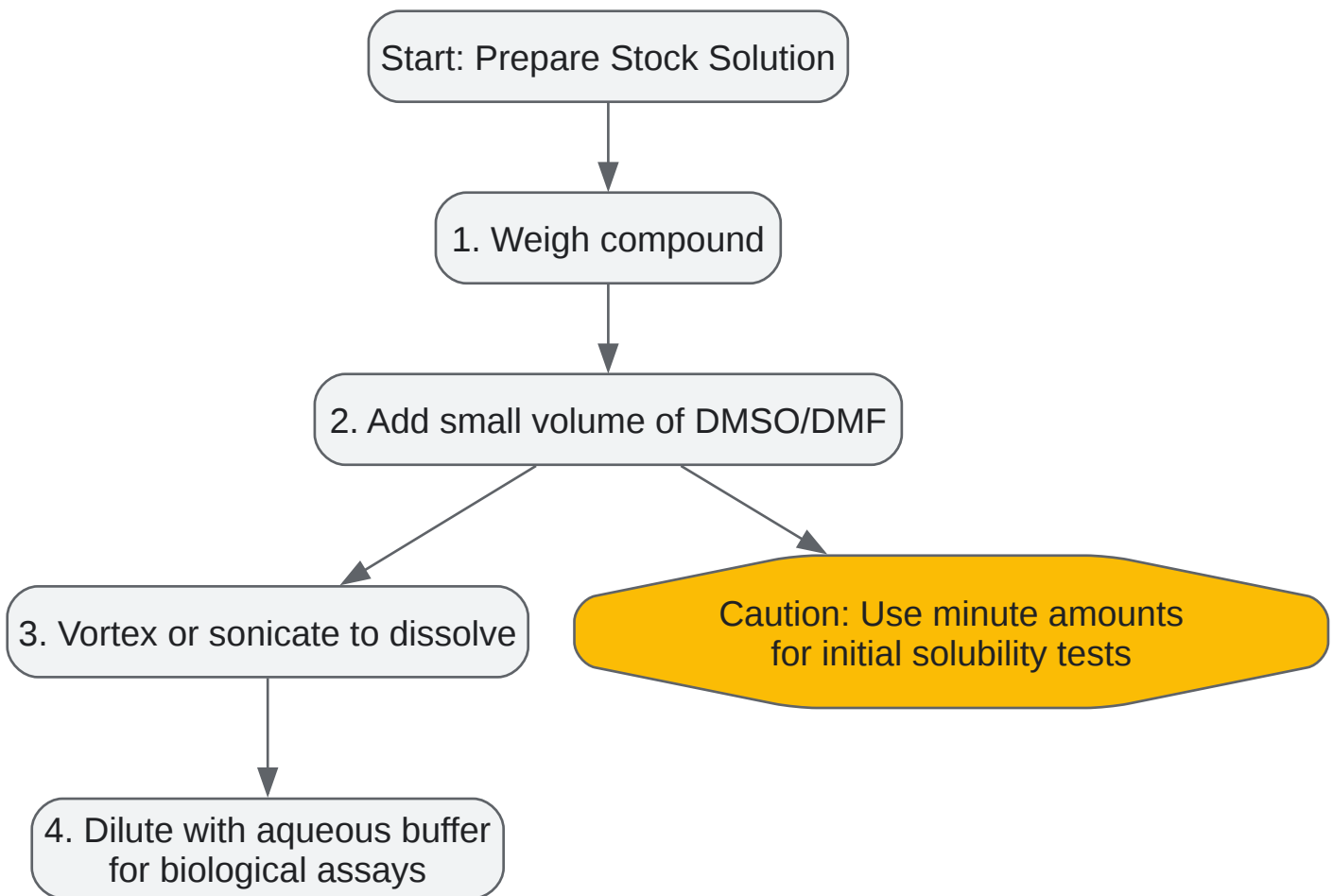
- **Solubility Interpretation:** The compound is characterized as having high gastrointestinal absorption [1]. It is predicted to be soluble in water [1]. These properties suggest it will likely dissolve well in polar organic solvents like **DMSO and DMF**, which are commonly used for compounds with this profile.

Suggested Solubility & Handling Guidelines

Based on the physicochemical profile and standard laboratory practices for similar compounds, here are practical experimental recommendations.

Solvent Preparation Protocols

For preparing stock solutions, a general approach can be adopted, noting that one supplier suggests this method for a closely related compound [5].



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- **Stock Solution in DMSO:** A common strategy is to first create a concentrated stock solution in DMSO (e.g., 10-50 mM) and then dilute it into an aqueous buffer for biological assays [5]. **Always use the minimal amount of DMSO final concentration** (typically <0.1-1%) to avoid cellular toxicity.
- **Handling and Storage:** The compound is supplied as a powder and should be stored at **-20°C** [2] [3] [4]. Allow it to warm to room temperature in a dry environment before opening to prevent moisture condensation.

Troubleshooting Common Issues

- **Problem: Compound won't dissolve.**
 - **Solution A:** Gently warm the tube using a warm water bath (below 60°C) while vortexing. Do not overheat.
 - **Solution B:** Briefly sonicate the solution in a water bath sonicator for 10-15 minutes.
- **Problem: Precipitation upon dilution.**

- **Solution:** Ensure you are adding the DMSO stock solution directly into the rapidly stirring aqueous buffer, not the other way around. Alternatively, use a more dilute stock solution.

Safety & Regulatory Information

- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [1].
- **Precautionary Measures:** Wear appropriate personal protective equipment (PPE) including **gloves, eyeshields, and type N95 (US) respirators** [1] [2].
- **For Research Use Only:** This product is intended for research purposes and is not for human or veterinary use [1] [3].

Research Applications

This compound is primarily used as a key building block in organic synthesis and medicinal chemistry. Specific research applications include [2]:

- Discovery of **MMP-13 inhibitors** for arthritic diseases.
- Synthesis of **indoleamine 2,3-dioxygenase (IDO) inhibitors**.
- Preparation of **factor Xa inhibitors** and **tubulin polymerization inhibitors** for cancer research.
- Development of dual **PPAR γ / δ agonists**.

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